

Technical Guide: Commercial Availability & Analytical Application of Imazalil-D5[1]

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Imazalil D5 (2-propenyl D5)

Cat. No.: B12057569

[Get Quote](#)

Executive Summary

In the precise quantitation of antifungal residues, Imazalil-D5 (CAS: 1398065-91-2) serves as the critical internal standard for Isotope Dilution Mass Spectrometry (IDMS).[1] Its primary function is to correct for signal suppression and matrix effects inherent in complex food matrices (citrus, bananas) and biological samples.[1]

This guide details the commercial landscape of Imazalil-D5, validates its physicochemical properties for method development, and provides a field-proven protocol for its integration into LC-MS/MS workflows.

Part 1: The Technical Necessity of Deuterated Standards[1]

The Deuterium Advantage in IDMS

For small molecule quantitation, the use of a deuterated analog (D5) is superior to structural analogs (e.g., Enilconazole-D0) because it shares nearly identical physicochemical properties with the target analyte while remaining mass-resolvable.[1]

- **Co-Elution:** Imazalil-D5 co-elutes (or elutes with a negligible "deuterium isotope effect" shift) with native Imazalil.^[1] This ensures that the internal standard experiences the exact same ionization environment at the electrospray source as the analyte, perfectly compensating for matrix-induced suppression or enhancement.^[1]
- **Mass Shift (+5 Da):** The +5 Da mass shift is strategic. Imazalil contains two chlorine atoms.^[1] The natural isotopic abundance of

creates a significant M+2 and M+4 signal.^[1] A D3 label would risk interference from the M+2/M+4 isotopes of the native drug.^[1] A D5 label shifts the precursor mass far enough (M+5) to avoid "cross-talk" from the natural isotopic envelope.^[1]

Part 2: Commercial Availability & Specifications^[1]

The market for Imazalil-D5 is specialized, with three primary tiers of suppliers: Certified Reference Material (CRM) manufacturers, Research Chemical suppliers, and Bulk Isotope labs.^[1]

Supplier Comparison Matrix

Supplier	Product Format	Purity (Chemical / Isotopic)	CAS Number	Best For
LGC Standards (Dr. Ehrenstorfer)	Solution (100 µg/mL in Acetone)	>98% / >99%	1398065-91-2	ISO 17034 Accredited Labs
Sigma-Aldrich (Merck)	Neat Solid (10 mg)	>95% / >99%	1398065-91-2	Method Development / R&D
Toronto Research Chemicals (TRC)	Neat Solid (1-10 mg)	>95% / >98%	1398065-91-2	Custom Synthesis / Bulk Needs
Cayman Chemical	Crystalline Solid (Sulfate Salt)	>99% Deuterated	1398065-92-3	Biological/Metabolic Studies

Critical Procurement Note: Ensure you distinguish between the free base (CAS 1398065-91-2) and the sulfate salt (CAS 1398065-92-3).[1] For standard pesticide residue analysis (QuEChERS), the free base is typically preferred due to solubility in acetonitrile.[1]

Part 3: Method Development & Validation

Validated LC-MS/MS Parameters

The following parameters are derived from validated residue analysis protocols. The transition choice is critical to maintain the specificity of the deuterium label.

- Ionization Mode: ESI Positive (+)
- Column: C18 (e.g., Agilent ZORBAX Eclipse Plus, 1.8 μ m, 2.1 x 50 mm)[1]
- Mobile Phase A: 5 mM Ammonium Formate + 0.1% Formic Acid in Water[1]
- Mobile Phase B: Acetonitrile (or Methanol)[1]

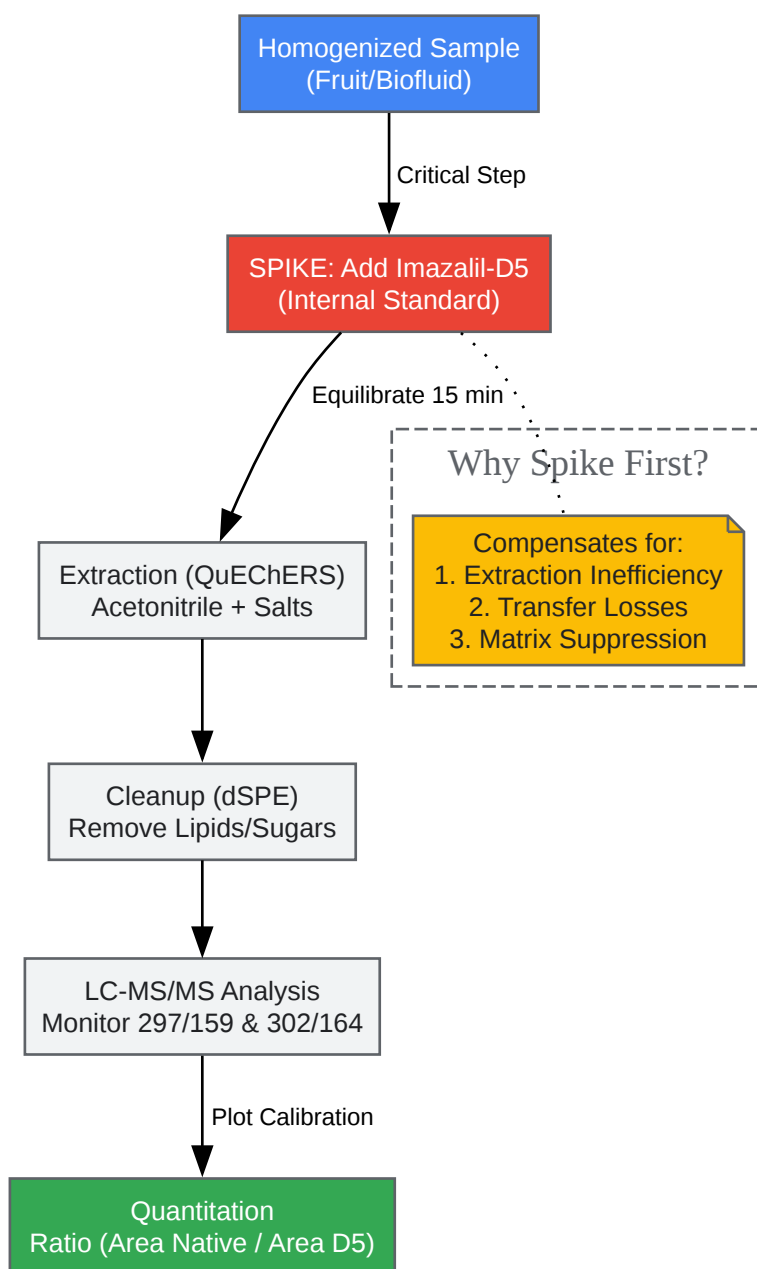
MRM Transition Table

Analyte	Precursor Ion (m/z)	Product Ion (m/z)	Collision Energy (eV)	Role
Imazalil (Native)	297.1	159.0	25	Quantifier
Imazalil (Native)	297.1	255.0	15	Qualifier
Imazalil-D5	302.1	164.0	25	Internal Standard

Mechanistic Insight: The transition 302.1 -> 164.0 retains the imidazole ring and the deuterated allyl chain (depending on labeling position).[1] If your D5 standard is labeled on the allyl group, you must ensure your product ion is not the dichlorophenyl moiety (which would be unlabeled), or you will lose the mass distinction.[1] The 164.0 fragment confirms the presence of the D5 label in the fragment.[1]

Workflow Visualization

The following diagram illustrates the IDMS workflow, highlighting the critical "Spike Before Extraction" step which validates the entire method recovery.



[Click to download full resolution via product page](#)

Caption: Figure 1: Isotope Dilution Mass Spectrometry (IDMS) workflow. Spiking Imazalil-D5 prior to extraction allows the standard to track extraction efficiency and matrix effects.[1]

Part 4: Experimental Protocol (Standard Preparation)

Objective: Preparation of a stable 1.0 µg/mL Working Internal Standard (WIS) solution.

Reagents

- Imazalil-D5 (Neat, 10 mg) or 100 µg/mL stock solution.[\[1\]](#)
- Acetonitrile (LC-MS Grade).[\[1\]](#)
- Formic Acid (LC-MS Grade).[\[1\]](#)

Step-by-Step Methodology

- Stock Preparation (If using Neat):
 - Weigh 1.0 mg (± 0.05 mg) of Imazalil-D5 into a 10 mL volumetric flask.
 - Dissolve in 100% Acetone or Acetonitrile.[\[1\]](#) Note: Imazalil is sparingly soluble in pure water.[\[1\]](#)
 - Sonicate for 5 minutes to ensure complete dissolution.
 - Concentration: 100 µg/mL (Stock A).[\[1\]](#) Store at -20°C.
- Working Internal Standard (WIS):
 - Transfer 100 µL of Stock A into a 10 mL volumetric flask.
 - Dilute to volume with Acetonitrile.[\[1\]](#)
 - Concentration: 1.0 µg/mL.[\[1\]](#)
- Spiking Protocol:
 - Add 50 µL of WIS to 5.0 g of sample homogenate before adding extraction solvents.[\[1\]](#)
 - Final concentration in sample: 10 ng/g (ppb).[\[1\]](#)

Troubleshooting & Stability

- Stability: Deuterated standards in solution are stable for 6-12 months at -20°C.[\[1\]](#)

- Deuterium Exchange: Avoid storing in protic solvents (methanol/water) at high pH (>8) for extended periods, although Imazalil-D5 is generally robust.[1]
- Peak Tailing: If Imazalil peaks tail on C18, add 5mM Ammonium Formate to the aqueous mobile phase to buffer the tertiary amine on the imidazole ring.[1]

References

- National Institutes of Health (NIH). (2015).[1] LC–MS-MS Analysis of Urinary Biomarkers of Imazalil. ResearchGate. Retrieved from [Link]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. [caymanchem.com](https://www.caymanchem.com) [[caymanchem.com](https://www.caymanchem.com)]
- To cite this document: BenchChem. [Technical Guide: Commercial Availability & Analytical Application of Imazalil-D5[1]]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12057569/docs#technical-guide-commercial-availability-analytical-application-of-imazalil-d5-1>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)